

Molecular Interactions in Sulfinol-D Solvent Systems: A Technical Guide

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Compound of Interest

Compound Name: *Sulfinol D*
CAS No.: 63665-16-7
Cat. No.: B14493412

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For Researchers, Scientists, and Drug Development Professionals

Introduction

The Sulfinol process, particularly the Sulfinol-D formulation, represents a significant technology in the field of gas treating. It is a hybrid solvent process that leverages a combination of physical and chemical solvents to efficiently remove acid gases such as hydrogen sulfide (H₂S), carbon dioxide (CO₂), carbonyl sulfide (COS), and mercaptans from sour gas streams. [1][2][3] The Sulfinol-D solvent is a carefully formulated mixture of sulfolane (a physical solvent), di-isopropanolamine (DIPA) (a chemical solvent), and water.[1][3] This unique composition allows for a dual-mechanism of acid gas removal, providing operational flexibility and efficiency.[1]

This technical guide provides an in-depth exploration of the molecular interactions at the core of the Sulfinol-D solvent system. It is intended for researchers, scientists, and professionals in fields where gas purification and solvent chemistry are critical. This document details the fundamental principles of operation, presents available quantitative data, outlines relevant experimental protocols, and provides visualizations of the key processes and interactions.

Core Components and Their Roles

The efficacy of the Sulfinol-D system stems from the synergistic action of its three primary components:

- **Sulfolane (Tetrahydrothiophene-1,1-dioxide):** As a polar aprotic solvent, sulfolane is responsible for the physical absorption of acid gases.^{[1][4]} Its high solubility for a wide range of compounds, including organic sulfur compounds, allows for their physical dissolution into the solvent bulk.^[1] This physical absorption is particularly effective at high acid gas partial pressures.
- **Di-isopropanolamine (DIPA):** DIPA is a secondary alkanolamine that provides the chemical absorption capability of the solvent.^[1] It selectively reacts with acid gases, primarily H₂S and CO₂, through acid-base reactions to form heat-labile salts.^{[1][5]} This chemical reaction is highly efficient, especially at low acid gas concentrations.
- **Water:** Water acts as a reaction medium, facilitating the ionization of DIPA and the subsequent chemical reactions with acid gases. It also influences the physical properties of the solvent, such as viscosity and density.^[3]

The interplay between the physical solvency of sulfolane and the chemical reactivity of DIPA allows the Sulfinol-D process to achieve high acid gas removal efficiencies across a wide range of operating conditions.

Molecular Interactions and Mechanisms

The removal of acid gases in the Sulfinol-D system is a complex process involving a combination of physical dissolution and chemical reactions.

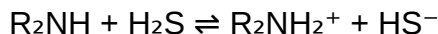
Physical Absorption by Sulfolane

Acid gases, particularly those with higher molecular weights like COS and mercaptans, are physically absorbed into the bulk sulfolane. This process is governed by Henry's Law, where the amount of dissolved gas is proportional to its partial pressure in the gas phase. The high polarity of sulfolane contributes to its effectiveness as a physical solvent for these polarizable acid gas molecules.

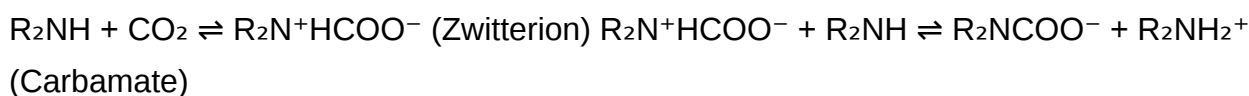
Chemical Reaction with DIPA

The primary chemical interaction involves the reaction of H₂S and CO₂ with DIPA.

- Reaction with H₂S: As a weak acid, H₂S reacts with the basic DIPA in an acid-base neutralization reaction to form a protonated amine and a hydrosulfide salt.



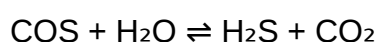
- Reaction with CO₂: The reaction of CO₂ with a secondary amine like DIPA proceeds through a zwitterionic intermediate to form a carbamate.



The presence of water is crucial for these reactions as it helps to stabilize the ionic species formed.

Hydrolysis of Carbonyl Sulfide (COS)

Sulfinol-D is also capable of removing COS. This is achieved through a combination of physical absorption in sulfolane and subsequent hydrolysis, which is catalyzed by the presence of DIPA. [\[1\]](#)



The resulting H₂S and CO₂ are then removed by reaction with DIPA.

Quantitative Data

While specific proprietary data on the performance of Sulfinol-D is extensive within operating companies, publicly available quantitative data on the fundamental molecular interactions is more limited. The following tables summarize some of the key physical and operational parameters found in the literature.

Table 1: Typical Composition of Sulfinol-D Solvent[\[1\]](#)

Component	Concentration (wt%)
Sulfolane	40 - 60
Di-isopropanolamine (DIPA)	30 - 45
Water	5 - 15

Table 2: Physical Properties of a Sulfinol Absorber Tray

This data is illustrative and based on a specific case study. Actual values will vary with operating conditions.

Tray	Liquid Temp (°C)	Gas Temp (°C)	Pressure (bara)	Solvent Viscosity (cP)	Solvent Density (kg/m ³)	Gas Density (kg/m ³)
Bottom	73.6	72.4	15.98	6.108	1105.7	6.38
2	72.0	72.0	15.96	5.55	1103.1	6.30

Table 3: Thermodynamic Data for H₂S in Aqueous DIPA Solutions

Note: This data is for the binary DIPA-water system and serves as an approximation for the behavior in the ternary Sulfinol-D system.

DIPA (wt%)	Temperature (K)	H ₂ S Partial Pressure (kPa)	H ₂ S Loading (mol H ₂ S/mol DIPA)
10	322	10 - 100	0.1 - 0.8
20	322	5 - 80	0.1 - 0.9
35	322	2 - 60	0.1 - 0.95
10	353	20 - 150	0.1 - 0.7
20	353	10 - 120	0.1 - 0.8
35	353	5 - 90	0.1 - 0.85

Experimental Protocols

Characterizing the molecular interactions within the Sulfinol-D system requires a suite of analytical techniques. The following sections provide detailed, albeit generalized, protocols for key experiments.

Gas Solubility Measurement

Objective: To determine the physical solubility of acid gases (CO_2 , H_2S , COS) in the Sulfinol-D solvent as a function of pressure and temperature.

Methodology: Pressure Decay Method

- **Apparatus:** A high-pressure equilibrium cell equipped with a magnetic stirrer, pressure transducer, and temperature controller.
- **Solvent Preparation:** Prepare a Sulfinol-D solution with the desired composition (e.g., 40 wt% Sulfolane, 45 wt% DIPA, 15 wt% Water). Degas the solvent under vacuum to remove any dissolved air.
- **Loading the Cell:** Introduce a known volume of the degassed Sulfinol-D solvent into the equilibrium cell.
- **Pressurization:** Purge the headspace of the cell with the target acid gas and then pressurize it to the desired initial pressure.
- **Equilibration:** Stir the solvent vigorously to facilitate gas-liquid mass transfer. Monitor the pressure inside the cell. The pressure will decrease as the gas dissolves into the solvent.
- **Data Acquisition:** Record the pressure and temperature inside the cell until a stable equilibrium pressure is reached.
- **Calculation:** The amount of gas dissolved is calculated from the pressure drop using the ideal gas law, accounting for the vapor pressure of the solvent. The solubility is typically expressed as moles of gas per mole of solvent or as a Henry's Law constant.
- **Repeat:** Repeat the experiment at different temperatures and initial pressures to determine the temperature and pressure dependency of the solubility.

Reaction Kinetics Analysis

Objective: To determine the rate constants for the chemical reactions between acid gases and DIPA in the Sulfinol-D solvent.

Methodology: Wetted-Wall Column

- **Apparatus:** A wetted-wall column where a thin film of the Sulfinol-D solvent flows down the inside of a vertical tube, providing a well-defined gas-liquid interfacial area. The column is enclosed in a jacket for temperature control.
- **Solvent and Gas Flow:** The degassed Sulfinol-D solvent is introduced at the top of the column and flows down as a thin film. The acid gas, diluted with an inert gas to a known concentration, is passed through the column counter-currently or co-currently.
- **Sampling:** The liquid and gas streams are sampled at the inlet and outlet of the column.
- **Analysis:** The concentration of the acid gas in the liquid phase is determined by titration or other suitable analytical methods. The gas phase concentrations are measured using a gas chromatograph (GC).
- **Calculation of Reaction Rate:** The rate of absorption is calculated from the change in concentration of the acid gas in the liquid or gas phase and the known interfacial area and contact time. By applying appropriate mass transfer and reaction models (e.g., film theory), the pseudo-first-order or second-order reaction rate constants can be determined.
- **Varying Conditions:** The experiment is repeated at different DIPA concentrations, temperatures, and acid gas partial pressures to determine the activation energy and the order of the reaction with respect to each component.

Spectroscopic Analysis (FTIR and NMR)

Objective: To identify the species formed upon the reaction of acid gases with the Sulfinol-D solvent and to study the changes in the molecular environment.

Methodology: In-situ FTIR/NMR Spectroscopy

- **FTIR (Fourier Transform Infrared) Spectroscopy:**

- **Sample Cell:** A high-pressure, temperature-controlled attenuated total reflectance (ATR) cell is used.
- **Background Spectrum:** A background spectrum of the pure Sulfinol-D solvent is recorded.
- **Gas Introduction:** The acid gas is introduced into the cell containing the solvent.
- **Spectral Acquisition:** FTIR spectra are recorded over time as the reaction proceeds.
- **Analysis:** The formation of new absorption bands corresponding to carbamates, bicarbonates, and protonated amines can be observed. The change in the intensity of these bands over time can provide qualitative kinetic information.
- **NMR (Nuclear Magnetic Resonance) Spectroscopy:**
 - **Sample Preparation:** A sample of Sulfinol-D is placed in a high-pressure NMR tube.
 - **Initial Spectrum:** A ^1H and ^{13}C NMR spectrum of the pure solvent is recorded.
 - **Gas Introduction:** A known amount of the acid gas is introduced into the NMR tube.
 - **Spectral Acquisition:** NMR spectra are acquired at different time intervals.
 - **Analysis:** Changes in the chemical shifts of the protons and carbons in DIPA and the appearance of new signals corresponding to the reaction products (e.g., carbamate) provide information about the reaction mechanism and the equilibrium position. Quantitative NMR can be used to determine the concentration of different species at equilibrium.

Calorimetry

Objective: To measure the heat of absorption (enthalpy) of the acid gas dissolution and reaction in the Sulfinol-D solvent.

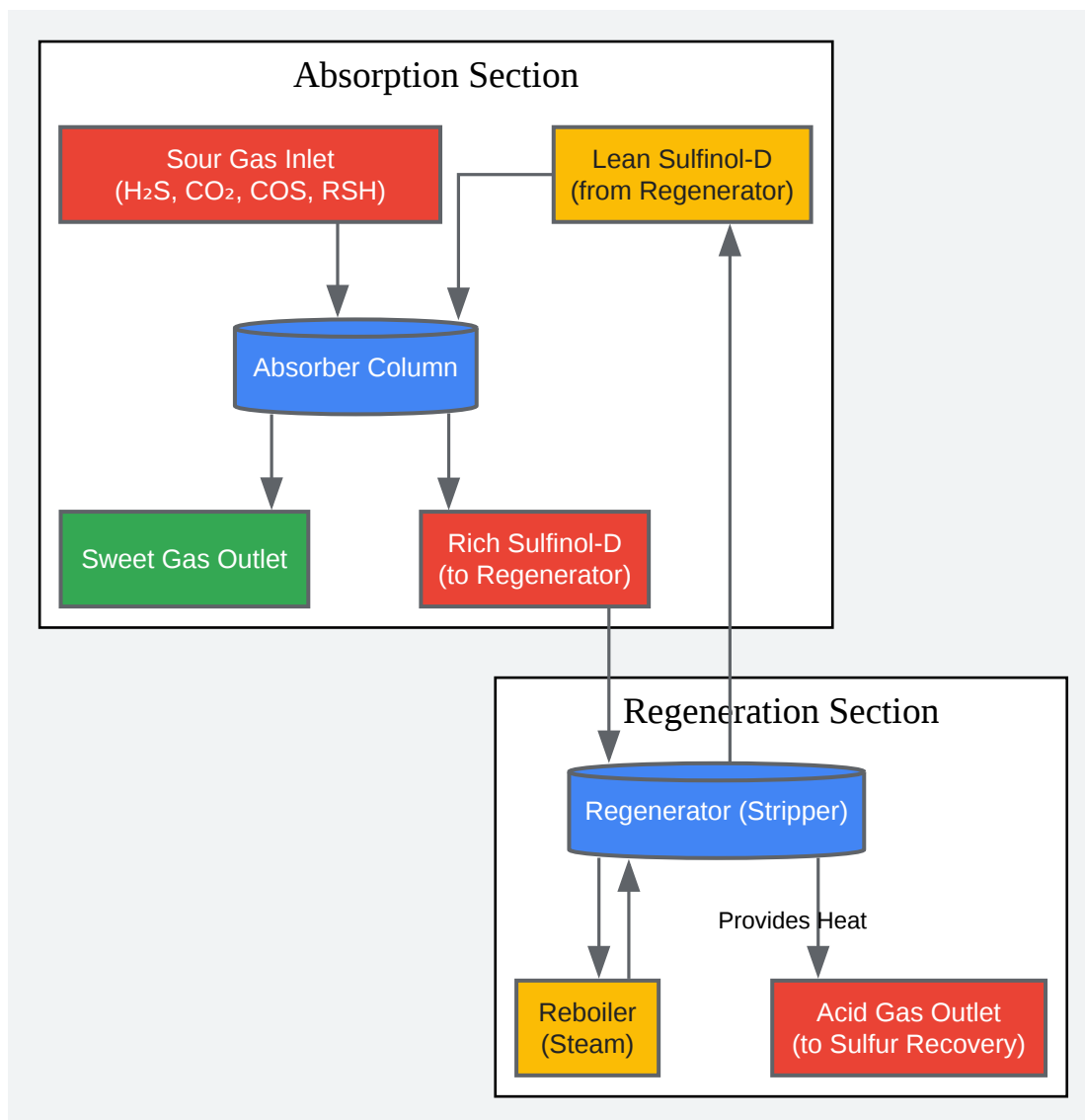
Methodology: Isothermal Titration Calorimetry (ITC) or Reaction Calorimetry

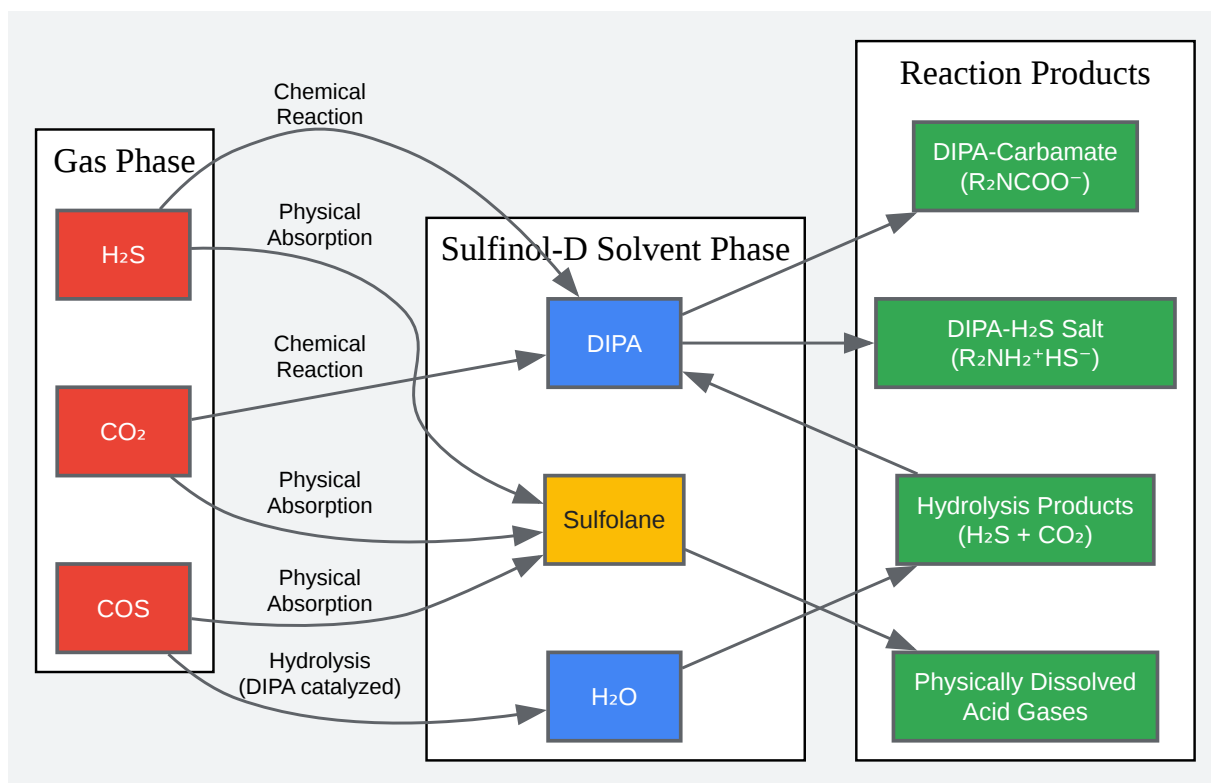
- **Apparatus:** A sensitive reaction calorimeter capable of measuring small heat changes.

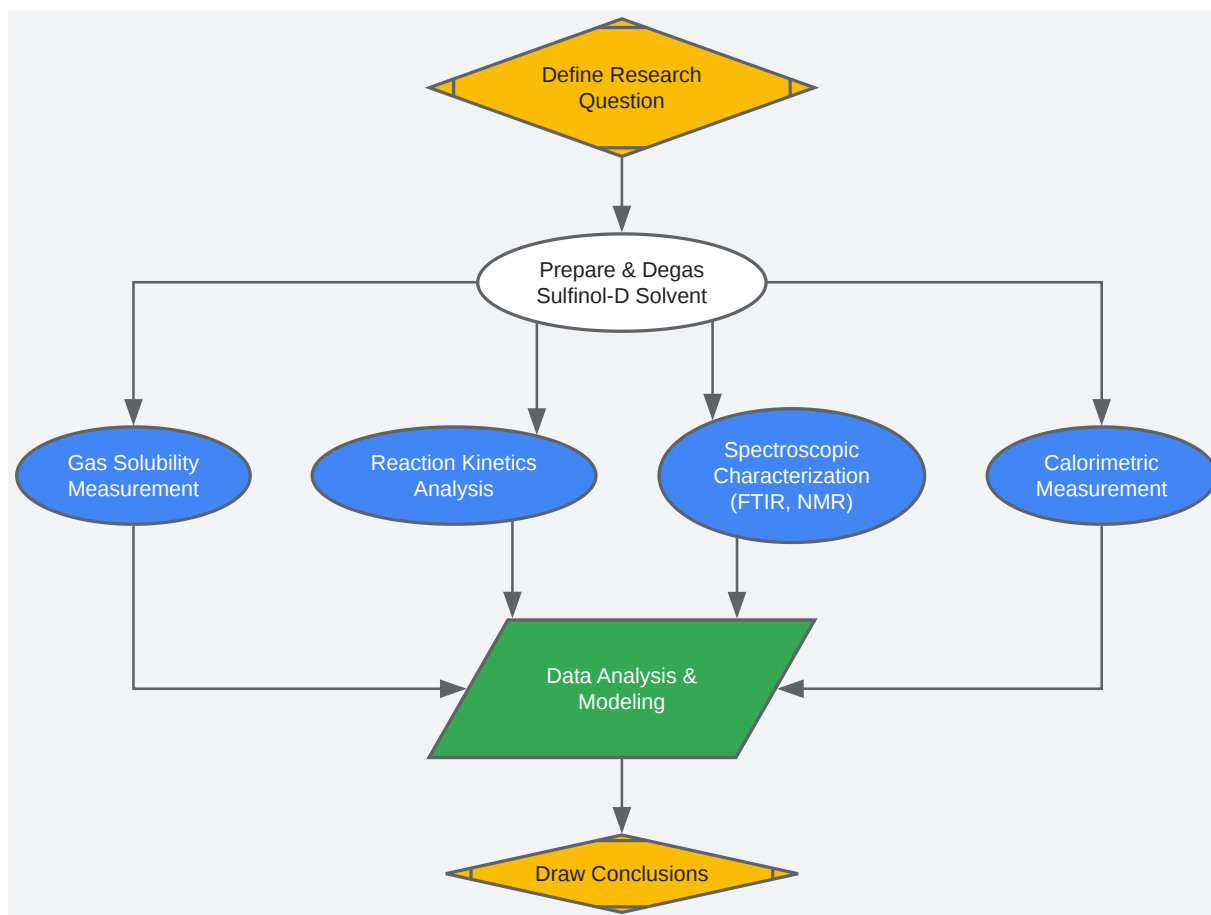
- **Solvent Loading:** The calorimeter cell is filled with a known amount of the Sulfinol-D solvent.
- **Gas Injection:** A known amount of the acid gas is injected into the solvent at a constant temperature.
- **Heat Measurement:** The heat released or absorbed during the absorption and reaction is measured by the calorimeter.
- **Calculation of Enthalpy:** The enthalpy of absorption is calculated from the measured heat and the number of moles of gas absorbed.
- **Titration:** For ITC, successive injections of the gas are made until the solvent is saturated, allowing for the determination of the binding constant and stoichiometry in addition to the enthalpy.

Visualizations of Pathways and Workflows

The following diagrams, generated using Graphviz (DOT language), illustrate key aspects of the Sulfinol-D process and the underlying molecular interactions.







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